

Cefazedone Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cefazedone

Cat. No.: B1668821

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This in-depth technical guide provides a comprehensive overview of the solubility of **Cefazedone**, a first-generation cephalosporin antibiotic. Designed for researchers, scientists, and professionals in drug development, this document compiles available quantitative data, details experimental protocols for solubility determination, and visualizes key biological and chemical pathways associated with **Cefazedone**.

Quantitative Solubility Data

The solubility of **Cefazedone** has been reported in various solvents, with the highest solubility observed in dimethyl sulfoxide (DMSO). The available data is summarized in the table below for easy comparison. It is important to note that for some common solvents, only qualitative descriptions are available in the public domain, indicating a need for further experimental determination.

Solvent/System	Temperature	Solubility (mg/mL)	Molar Solubility (mM)	Remarks	Source(s)
Organic Solvents					
Dimethyl sulfoxide (DMSO)	Not Specified	100	182.34	Sonication is recommended.	[1]
Dimethyl sulfoxide (DMSO)	Not Specified	125	227.92	-	[2]
Methanol	Not Specified	Slightly Soluble	-	Qualitative description.	[3]
Aqueous Systems & In Vivo Formulations					
Water	Not Specified	-	-	Data not readily available.	
Ethanol	Not Specified	-	-	Data not readily available.	
Acetone	Not Specified	-	-	Data not readily available.	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	Not Specified	≥ 2.08	3.79	Clear solution; saturation unknown. Recommend	[4]

ed for in vivo
studies.

10% DMSO + 90% (20% SBE- β -CD in Saline)	Not Specified	≥ 2.08	3.79	Clear solution; saturation unknown.	[4]
10% DMSO + 90% Corn Oil	Not Specified	≥ 2.08	3.79	Clear solution; saturation unknown.	

Note: The molecular weight of **Cefazedone** is 548.44 g/mol . Molar solubility was calculated based on this value.

Experimental Protocols for Solubility Determination

Accurate determination of drug solubility is crucial for drug development. The following are detailed methodologies for key experiments relevant to determining the solubility of cephalosporins like **Cefazedone**.

Shake-Flask Method for Equilibrium Solubility

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.

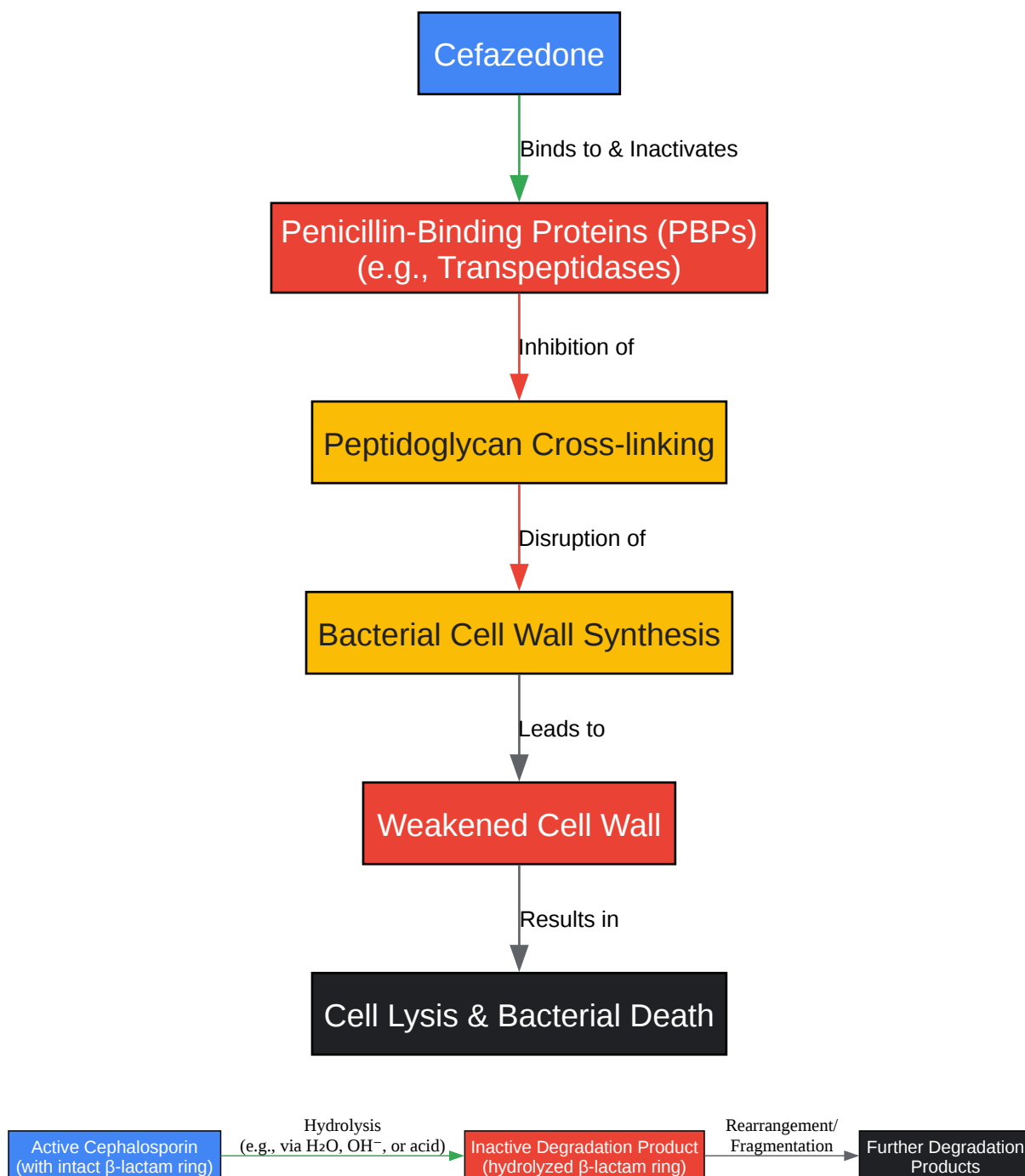
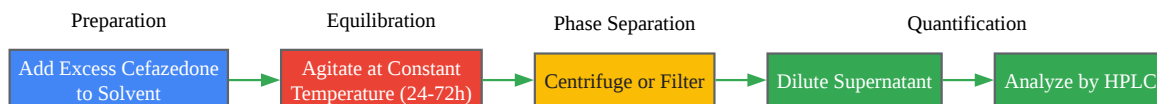
Principle: An excess amount of the solid drug is agitated in a specific solvent system at a constant temperature until equilibrium is reached. The concentration of the dissolved drug in the saturated solution is then determined.

Detailed Methodology:

- Preparation: Add an excess amount of **Cefazedone** to a series of vials containing the desired solvent (e.g., water, phosphate buffer at various pH levels, ethanol). The amount of excess solid should be sufficient to maintain a saturated solution throughout the experiment.

- **Equilibration:** Seal the vials and place them in a shaker bath maintained at a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to sediment. Separate the saturated supernatant from the excess solid by centrifugation at a high speed or by filtration using a chemically inert filter (e.g., 0.22 µm PTFE or PVDF) that does not adsorb the drug.
- **Quantification:** Accurately dilute an aliquot of the clear supernatant with a suitable mobile phase. Determine the concentration of **Cefazedone** in the diluted sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** Calculate the solubility of **Cefazedone** in the solvent by back-calculating from the measured concentration of the diluted sample.

The workflow for the shake-flask method can be visualized as follows:



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